

Spectroscopic data of 3-Ethyl-1-hexene (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 3-Ethyl-1-hexene

CAS No.: 3404-58-8

Cat. No.: B15801491

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A comprehensive analysis of the spectroscopic characteristics of **3-Ethyl-1-hexene**, a significant unsaturated hydrocarbon, is presented in this technical guide. This document provides an in-depth look at its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data of 3-Ethyl-1-hexene

3-Ethyl-1-hexene (C₈H₁₆) is an alkene with a molecular weight of 112.21 g/mol ^[1] Its structure consists of a hexene backbone with an ethyl group at the third carbon position. The spectroscopic data provides a detailed fingerprint of its molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule.

¹H NMR Data (Predicted)

A definitive experimental ^1H NMR spectrum for **3-Ethyl-1-hexene** is not readily available in the public domain. However, based on the structure and known chemical shifts for similar alkenes, a predicted spectrum can be outlined. The protons are in distinct chemical environments, leading to a complex spectrum.

Protons (Position)	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
=CH ₂ (C1)	4.9 - 5.1	Multiplet	
=CH- (C2)	5.7 - 5.9	Multiplet	
-CH- (C3)	2.0 - 2.2	Multiplet	
-CH ₂ - (C4)	1.2 - 1.4	Multiplet	
-CH ₃ (C5)	0.8 - 1.0	Triplet	~ 7
-CH ₂ - (Ethyl)	1.3 - 1.5	Multiplet	~ 7
-CH ₃ (Ethyl)	0.8 - 1.0	Triplet	

^{13}C NMR Data (Predicted)

Similar to the proton NMR, a complete experimental ^{13}C NMR spectrum is not widely published. The predicted chemical shifts are based on the different carbon environments within the molecule.

Carbon (Position)	Chemical Shift (δ , ppm)
C1 (=CH ₂)	~ 114
C2 (=CH-)	~ 140
C3 (-CH-)	~ 45
C4 (-CH ₂ -)	~ 30
C5 (-CH ₃)	~ 14
C6 (Ethyl -CH ₂ -)	~ 25
C7 (Ethyl -CH ₃)	~ 11

Infrared (IR) Spectroscopy

The IR spectrum of **3-Ethyl-1-hexene** is expected to show characteristic absorption bands for a terminal alkene.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~ 3080	C-H stretch	=C-H (alkene)
2850 - 2960	C-H stretch	C-H (alkane)
~ 1640	C=C stretch	C=C (alkene)
~ 990 and 910	C-H bend (out-of-plane)	=C-H (alkene)

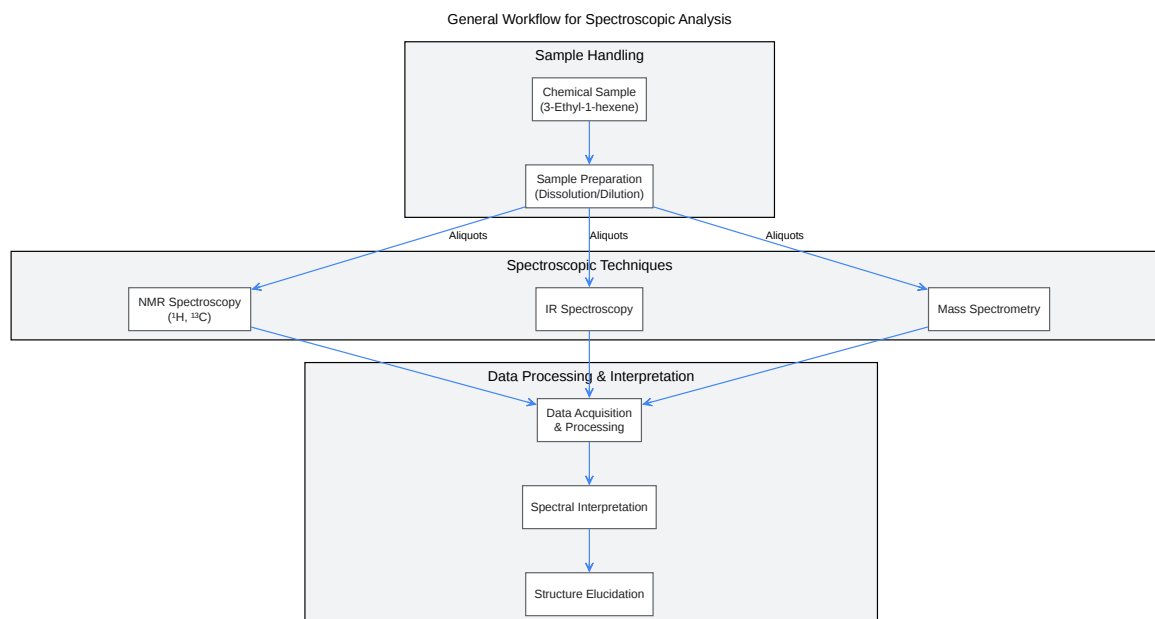
Mass Spectrometry (MS)

The mass spectrum of **3-Ethyl-1-hexene** will show a molecular ion peak and various fragment ions resulting from the cleavage of the molecule.

m/z	Ion
112	$[M]^+$ (Molecular Ion)
97	$[M - CH_3]^+$
83	$[M - C_2H_5]^+$
69	$[M - C_3H_7]^+$
55	$[C_4H_7]^+$
41	$[C_3H_5]^+$ (Allyl cation)

Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical sample like **3-Ethyl-1-hexene**.



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References

- 1. 3-Ethyl-1-hexene | C₈H₁₆ | CID 103003 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Spectroscopic data of 3-Ethyl-1-hexene (NMR, IR, Mass Spec)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15801491/docs#spectroscopic-data-of-3-ethyl-1-hexene-nmr-ir-mass-spec>]

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